

Operational Guide: Safe Disposal and Waste Management of β -NADH-13C5 Disodium Salt

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Compound of Interest

Compound Name: β -NADH-13C5 Disodium Salt

Cat. No.: B1158510

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Executive Summary & Chemical Profile

This guide outlines the mandatory disposal procedures for

-Nicotinamide Adenine Dinucleotide, Reduced Form, 13C5 labeled, Disodium Salt. While this compound is generally classified as non-hazardous under GHS standards, its status as a biological metabolite and a stable isotope requires specific handling to ensure regulatory compliance (RCRA) and prevent experimental cross-contamination.

Critical Safety Distinction: This product contains Carbon-13 (

C), a stable isotope. It is NOT radioactive. It does not require decay storage, Geiger counter monitoring, or disposal via radioactive waste streams (NRC/DOE regulations do not apply).

Chemical Identification Table

Parameter	Specification
Chemical Name	-NADH-13C5 Disodium Salt
Chemical Nature	Stable Isotope Labeled Coenzyme
Radioactivity	None (Stable Isotope)
Physical State	Solid (Lyophilized Powder)
Solubility	Highly soluble in water
Stability	Unstable in solution; sensitive to light, moisture, and acid
RCRA Status	Non-Hazardous (Not P, U, or Characteristic listed)
Primary Risk	Biological Oxygen Demand (BOD) in wastewater

Regulatory Classification & Risk Assessment

The "Non-Hazardous" Misconception

Although

-NADH is not listed as a hazardous waste under the Resource Conservation and Recovery Act (RCRA) (40 CFR 261), it cannot be treated as general trash.

- **Biological Oxygen Demand (BOD):** As a high-energy biological metabolite, NADH acts as a nutrient source for bacteria in water systems. Discharging significant quantities into the drainage system increases BOD, which can deplete dissolved oxygen in aquatic environments and violate local municipal wastewater discharge permits [1].
- **Sodium Content:** As a disodium salt, the compound contributes to the salinity (Total Dissolved Solids) of the waste stream, though this is negligible in small research quantities.

Analytical Cross-Contamination (The "Hidden" Risk)

From an operational standpoint, the greatest risk is analytical background contamination. In laboratories utilizing Mass Spectrometry (LC-MS/MS), improper disposal of

C-labeled standards can create persistent background noise in future isotope-dilution experiments.

- Protocol: Segregate

C waste from standard organic waste if your facility recycles solvents or if waste containers are stored near sensitive MS instrumentation.

Disposal Workflows and Decision Logic

The following protocols are designed to satisfy both environmental regulations and Good Laboratory Practice (GLP).

Scenario A: Solid Waste (Expired or Spilled Powder)

Causality: Solid chemicals must never be discarded in regular trash to prevent potential leaching in landfills and to maintain a chain of custody for chemical inventory.

- Containment: Place the vial (with remaining powder) directly into a clear polyethylene bag.
- Labeling: Affix a "Non-Hazardous Chemical Waste" label. Explicitly write "Stable Isotope - Non-Radioactive" to prevent alarm by waste handlers.
- Disposal: Transfer to the facility's Solid Chemical Waste Drum.

Scenario B: Liquid Waste (Aqueous Buffers)

Causality: Aqueous solutions of NADH degrade rapidly. However, they must be managed to control BOD load.^[1]

- Small Volume (<50 mL): If permitted by your facility's specific wastewater permit, dilute 1:20 with tap water and flush down the sanitary sewer.
 - Note: Always verify with your EHS officer before drain disposal.

- Large Volume (>50 mL) or Restricted Drains: Collect in a carboy labeled "Aqueous Non-Hazardous Waste."

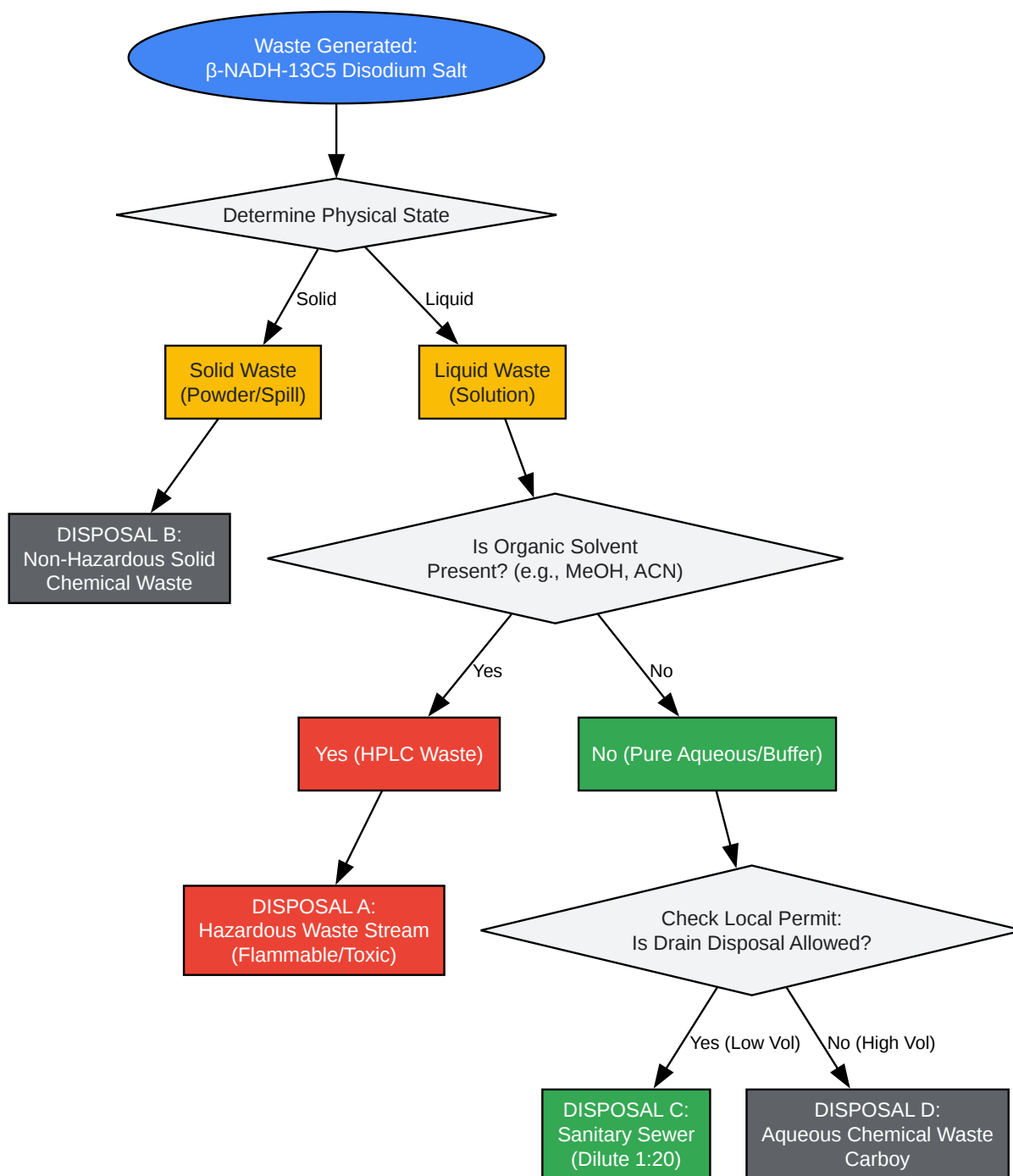
Scenario C: HPLC/Organic Solvent Waste

Causality: NADH is frequently analyzed using mobile phases containing Acetonitrile or Methanol. In these cases, the solvent hazards supersede the solute hazards.

- Classification: The waste is now Hazardous (Ignitable/Toxic) due to the solvent.
- Segregation: Collect in "Flammable Organic Waste" containers.
- Halogenation Check: If the workflow involved chlorinated solvents (rare for NADH but possible), segregate into "Halogenated Waste" to avoid costly disposal surcharges.

Visualized Disposal Decision Tree

The following diagram illustrates the logical flow for determining the correct disposal path based on the state of the matter and solvent composition.



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Figure 1: Decision logic for segregating NADH waste streams based on physical state and solvent toxicity.

Emergency Procedures: Spill Management

Although the substance is low-toxicity, standard chemical hygiene applies.

Step	Action	Rationale
1. PPE	Wear nitrile gloves, lab coat, and safety glasses.	Prevents skin contact and accidental ingestion.[2]
2. Dry Spill	Sweep up carefully; avoid dust generation.	Prevents inhalation of particulates.
3.[2][3][4] Wet Spill	Absorb with paper towels or inert absorbent (vermiculite).	Contains the liquid spread.[2][5]
4. Surface Clean	Wipe area with water, followed by 70% Ethanol.	Removes sticky residue and salt deposits.[5]
5. Disposal	Place all cleanup materials in a sealed bag.	Treat as Solid Chemical Waste (See Scenario A above).

References

- United States Environmental Protection Agency (EPA). (2024). Biochemical Oxygen Demand (BOD) in Wastewater Treatment. Retrieved from [\[Link\]](#)
- Carl Roth GmbH. (2023). Safety Data Sheet: NADH Disodium Salt. Retrieved from [\[Link\]](#)
- United States Environmental Protection Agency (EPA). (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [\[Link\]](#)

Disclaimer: This guide is intended for educational and planning purposes. Always consult your institution's Environmental Health & Safety (EHS) officer and local municipal regulations before disposing of chemical substances.

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Sources

- [1. racoman.com \[racoman.com\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- [3. carlroth.com:443 \[carlroth.com:443\]](#)
- [4. carlroth.com \[carlroth.com\]](#)
- [5. Waste Code \[rcrainfo.epa.gov\]](#)
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